An In-depth Technical Guide to the Early Anticancer Studies of Elesclomol

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Compound of Interest

Compound Name: *Cu(II)-Elesclomol*

Cat. No.: *B15605583*

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Introduction

Elesclomol, a novel investigational compound, emerged in the early 2000s as a promising anticancer agent with a unique mechanism of action. Initially identified through phenotypic screening for its potent pro-apoptotic activity, early research on elesclomol has unveiled its role as a potent inducer of oxidative stress and a copper ionophore, leading to selective cancer cell death.[1][2] This technical guide provides a comprehensive overview of the foundational preclinical and early clinical studies that have characterized the anticancer properties of elesclomol. It is designed to offer researchers, scientists, and drug development professionals a detailed understanding of its mechanism of action, preclinical efficacy, and early clinical safety and activity, supported by quantitative data, detailed experimental protocols, and visual representations of key biological pathways and workflows.

Core Mechanism of Action: A Dual Threat of Oxidative Stress and Copper-Induced Cell Death

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Early investigations into elesclomol's anticancer activity converged on its ability to elevate reactive oxygen species (ROS) to cytotoxic levels within cancer cells.[1][3] This selective action is attributed to the inherently higher basal levels of oxidative stress in cancer cells compared to normal cells, making them more susceptible to further ROS induction.[1] The pro-apoptotic activity of elesclomol is largely dependent on the generation of ROS, as pretreatment with antioxidants like N-acetylcysteine (NAC) has been shown to abrogate its cytotoxic effects.[1]

A pivotal aspect of elesclomol's mechanism is its function as a copper ionophore. Elesclomol chelates extracellular copper (Cu(II)) and facilitates its transport into the cell, particularly to the mitochondria.[4][5] Within the mitochondria, Cu(II) is reduced to Cu(I), a reaction that catalyzes the production of ROS, leading to mitochondrial dysfunction and apoptosis.[5]

More recent discoveries have elucidated a novel form of copper-dependent cell death induced by elesclomol, termed cuproptosis. This process is distinct from apoptosis and is initiated by the direct binding of copper to lipoylated components of the tricarboxylic acid (TCA) cycle. The elesclomol-copper complex targets the mitochondrial enzyme ferredoxin 1 (FDX1), which reduces Cu(II) to the more toxic Cu(I). This leads to the aggregation of lipoylated proteins, such as dihydrolipoamide S-acetyltransferase (DLAT), and the loss of iron-sulfur cluster proteins, culminating in proteotoxic stress and cell death.

Preclinical Efficacy: In Vitro and In Vivo Studies

In Vitro Cytotoxicity

Elesclomol has demonstrated potent cytotoxic activity across a broad range of cancer cell lines. The half-maximal inhibitory concentration (IC50) values from various studies are summarized in the table below, highlighting its efficacy in the nanomolar range for several cancer types.

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Cell Line	Cancer Type	IC50 (nM)	Reference
SK-MEL-5	Melanoma	110	--INVALID-LINK--
MCF-7	Breast Cancer	24	--INVALID-LINK--
HL-60	Leukemia	9	--INVALID-LINK--
HSB2	T-cell Leukemia	~200	--INVALID-LINK--
OVCAR-3	Ovarian Cancer	~10-20	--INVALID-LINK--
IGROV1	Ovarian Cancer	~10-20	--INVALID-LINK--
A549	Lung Cancer	~50	--INVALID-LINK--
PC-3	Prostate Cancer	~100	--INVALID-LINK--
DU145	Prostate Cancer	~150	--INVALID-LINK--

In Vivo Tumor Growth Inhibition

Preclinical studies using xenograft models have demonstrated the in vivo anticancer activity of elesclomol. In a mouse model of uveal melanoma, treatment with elesclomol at doses of 25 mg/kg and 50 mg/kg resulted in a significant reduction in tumor volume.[6] Similarly, in a glioblastoma xenograft model, elesclomol administered at 25 mg/kg, both alone and in combination with temozolomide, significantly inhibited tumor growth.[4] In a colorectal cancer xenograft model, intraperitoneal administration of elesclomol led to a notable decrease in both tumor volume and weight.[7]

Early Clinical Trials: Safety and Preliminary Efficacy

Phase I Studies

An early Phase I clinical trial (NCT00088114) evaluated the safety and tolerability of elesclomol in combination with paclitaxel in patients with refractory solid tumors.[1][8] The combination was found to be well-tolerated, with a toxicity profile similar to that of paclitaxel alone.[1][2] Notably, a partial response was observed in a patient with ovarian cancer who had previously progressed on paclitaxel therapy.[2] The maximum tolerated dose of elesclomol in one Phase I trial was reported to be as high as 438 mg/m².[9]

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Phase II and III Studies in Metastatic Melanoma

A randomized, double-blind, Phase II clinical trial in 81 patients with stage IV metastatic melanoma demonstrated that the combination of elesclomol with paclitaxel significantly doubled the median progression-free survival (PFS) compared to paclitaxel alone (112 days vs. 56 days; p=0.035).[10] However, a subsequent larger Phase III trial (SYMMETRY, NCT00522834) in 651 chemotherapy-naive patients with advanced melanoma did not meet its primary endpoint of improving PFS in the overall population.[11] A pre-planned subgroup analysis of the SYMMETRY trial revealed that patients with normal baseline lactate dehydrogenase (LDH) levels did experience a significant improvement in PFS with the combination therapy, suggesting that tumor metabolic status may be a predictive biomarker for elesclomol's efficacy.[9]

Key Experimental Protocols

Cell Viability Assay (MTT Assay)

This protocol is adapted from studies investigating the cytotoxic effects of elesclomol.[7]

- Cell Seeding: Plate cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Treatment: Treat the cells with varying concentrations of elesclomol (e.g., 1 nM to 10 µM) for 24-72 hours. Include a vehicle control (DMSO).
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value.

Apoptosis Assay (Annexin V/Propidium Iodide Staining)

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This protocol is based on standard methods used to assess elesclomol-induced apoptosis.[1][12][13][14]

- Cell Treatment: Treat cells with the desired concentration of elesclomol for the specified duration (e.g., 18-24 hours).
- Cell Harvesting: Collect both adherent and floating cells. Wash the cells twice with cold PBS.
- Resuspension: Resuspend the cell pellet in 1X Annexin V binding buffer at a concentration of 1 x 10^6 cells/mL.
- Staining: Add 5 µL of FITC-conjugated Annexin V and 1 µL of propidium iodide (PI) solution (100 µg/mL) to 100 µL of the cell suspension.
- Incubation: Incubate the cells for 15 minutes at room temperature in the dark.
- Flow Cytometry Analysis: Add 400 µL of 1X Annexin V binding buffer to each tube and analyze the cells by flow cytometry within one hour. Early apoptotic cells will be Annexin V positive and PI negative, while late apoptotic/necrotic cells will be positive for both.

Reactive Oxygen Species (ROS) Detection (DCFH-DA Assay)

This protocol is a standard procedure for measuring intracellular ROS levels induced by elesclomol.[1][5][15][16]

- Cell Seeding: Plate cells in a 24-well plate or chambered coverslips and allow them to adhere.
- DCFH-DA Loading: Wash the cells with warm HBSS or serum-free medium. Load the cells with 10-25 µM 2',7'-dichlorodihydrofluorescein diacetate (DCFH-DA) in serum-free medium for 30 minutes at 37°C in the dark.
- Washing: Wash the cells three times with warm HBSS or medium to remove excess probe.
- Treatment: Treat the cells with elesclomol at the desired concentration.

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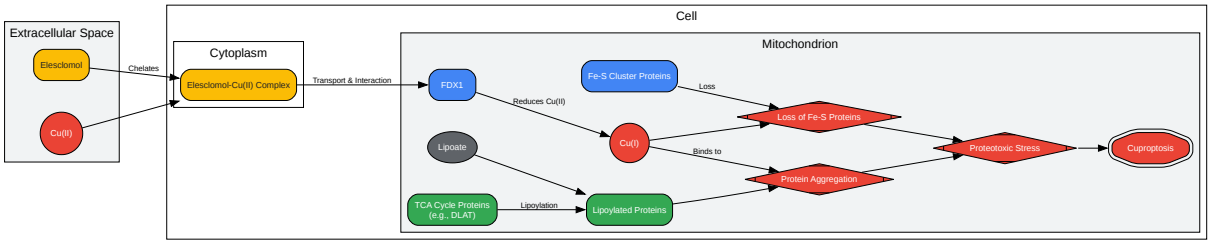
- Fluorescence Measurement: Measure the fluorescence intensity using a fluorescence microscope, plate reader, or flow cytometer. The excitation and emission wavelengths for DCF are approximately 485 nm and 530 nm, respectively.
- Data Analysis: Quantify the change in fluorescence intensity relative to control cells to determine the level of ROS production.

Signaling Pathways and Experimental Workflows

Elesclomol-Induced Cuproptosis Signaling Pathway



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Caption: Elesclomol facilitates copper entry into mitochondria, leading to FDX1-mediated reduction of Cu(II) to Cu(I). This induces the aggregation of lipoylated TCA cycle proteins and the loss of Fe-S cluster proteins, resulting in proteotoxic stress and cuproptosis.

General Experimental Workflow for Evaluating Elesclomol's Anticancer Activity

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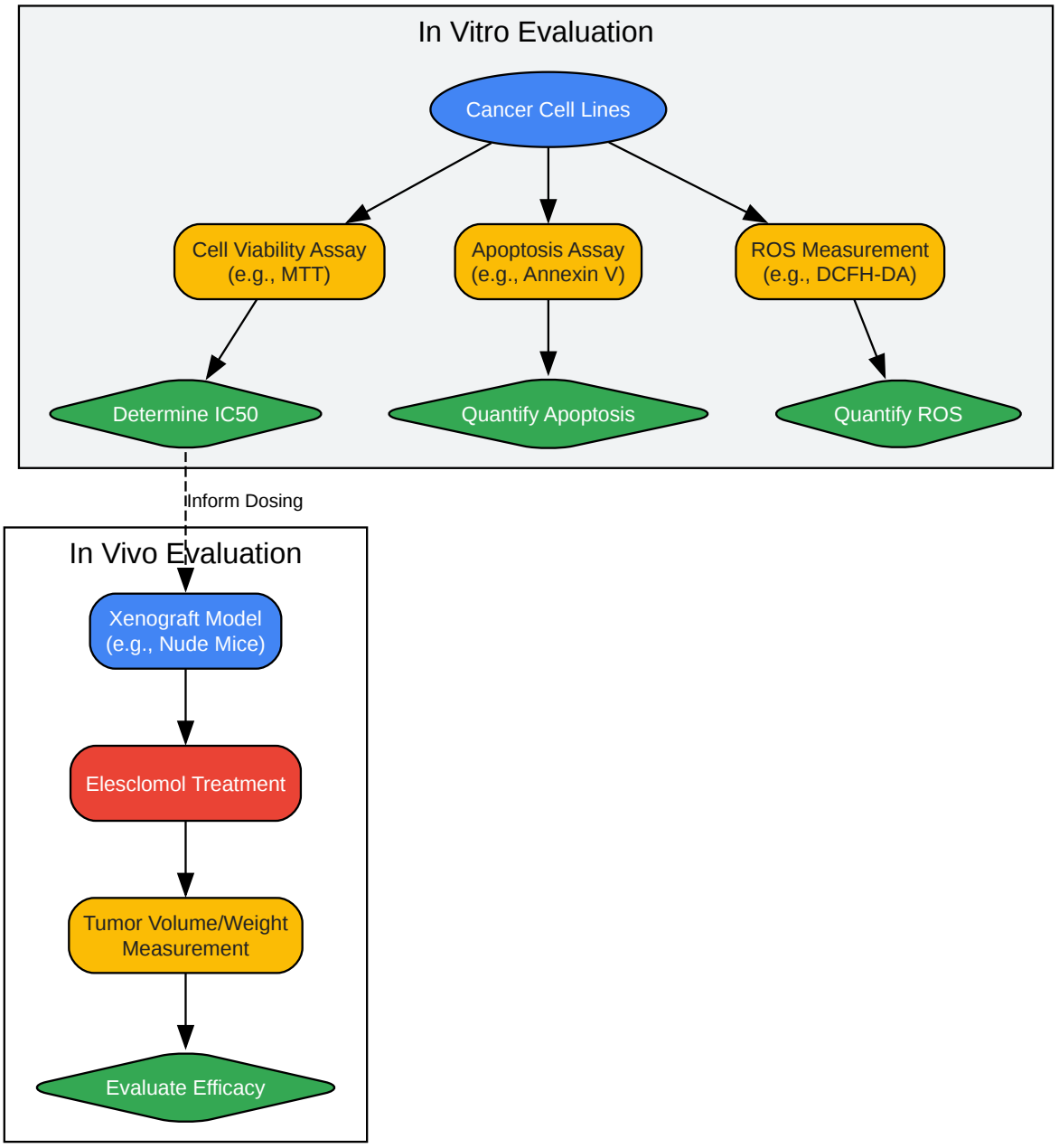

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